

Preparation of BWA-522 Stock Solution in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BWA-522
Cat. No.: B10861391

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Introduction

BWA-522 is a novel, orally bioavailable Proteolysis Targeting Chimera (PROTAC) that selectively targets the N-terminal domain (NTD) of the androgen receptor (AR).^{[1][2][3][4]} As a PROTAC, **BWA-522** facilitates the ubiquitination and subsequent proteasomal degradation of its target protein. Specifically, it has been shown to effectively induce the degradation of both full-length androgen receptor (AR-FL) and its splice variants, such as AR-V7, which are often implicated in the development of resistance to conventional anti-androgen therapies in prostate cancer.^{[1][2][3][4]} The degradation of these AR species by **BWA-522** leads to the suppression of downstream AR signaling, induction of apoptosis in prostate cancer cells, and inhibition of tumor growth.^{[1][2][3]} This application note provides a detailed protocol for the preparation of a **BWA-522** stock solution in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Data Presentation

A summary of the key quantitative data for **BWA-522** is provided in the table below for easy reference.

Parameter	Value	Reference
Molecular Formula	C ₄₃ H ₅₁ ClN ₄ O ₇	[5]
Molecular Weight	771.34 g/mol	[5]
Solubility in DMSO	90 mg/mL (116.68 mM)	[5]
Recommended Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[1][5]
In Vitro Activity (IC ₅₀)	LNCaP cells: 1.07 μM; VCaP cells: 5.59 μM	[6]
Degradation Activity (DC ₅₀ in VCaP cells)	AR-FL: 0.73 μM; AR-V7: 0.67 μM	[6]

Experimental Protocol

This protocol outlines the steps for preparing a 10 mM stock solution of **BWA-522** in DMSO.

Materials:

- **BWA-522** powder (Cat. No.: HY-149433 or equivalent)[5]
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Water bath sonicator
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-dissolution Preparation:

- Allow the **BWA-522** powder vial and the DMSO to equilibrate to room temperature for at least one hour before opening to prevent condensation.[7]
- Perform all steps in a chemical fume hood to minimize inhalation exposure.
- Calculating the Required Volumes:
 - To prepare a 10 mM stock solution, use the following formula:
 - Volume of DMSO (mL) = [Mass of **BWA-522** (mg) / (771.34 g/mol)] / 0.010 mol/L
 - For example, to dissolve 1 mg of **BWA-522**:
 - Volume of DMSO (mL) = [1 mg / 771.34 mg/mmol] / 10 mmol/L = 0.1296 mL
- Dissolution:
 - Carefully add the calculated volume of DMSO to the vial containing the **BWA-522** powder.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.[5] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once the **BWA-522** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles.[1][7]
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[1][5] For short-term storage (up to 1 month), store at -20°C.[1][5][7]

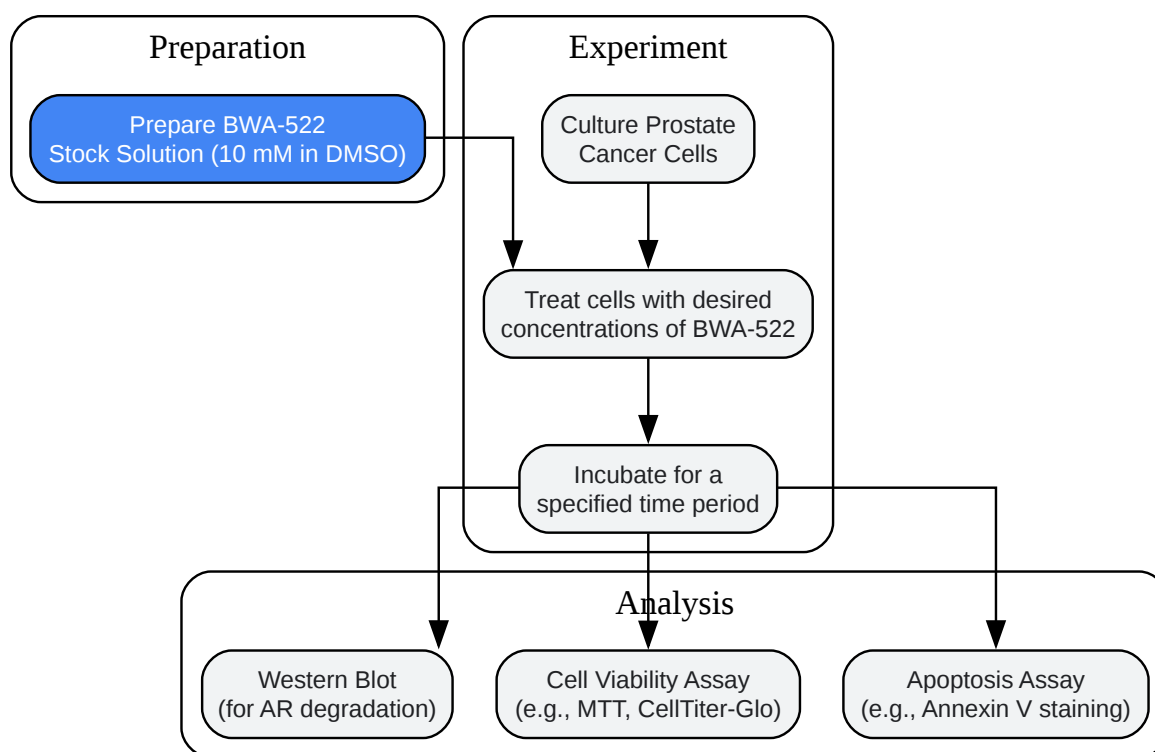
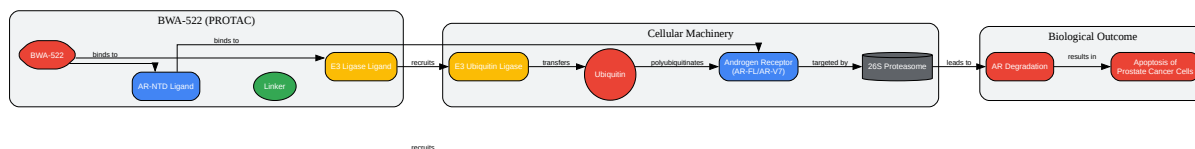
Safety Precautions:

- **BWA-522** is a biologically active compound. Handle with care and use appropriate PPE.

- DMSO is a skin penetrant and can carry dissolved compounds through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **BWA-522** for comprehensive safety information.

Visualizations

The following diagrams illustrate the mechanism of action of **BWA-522** and a general workflow for its use in cell-based assays.



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